

# Technical Support Center: Optimizing BMS-986463 Dosage for In Vivo Experiments

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## Compound of Interest

Compound Name: BMS-986463

Cat. No.: B15605328

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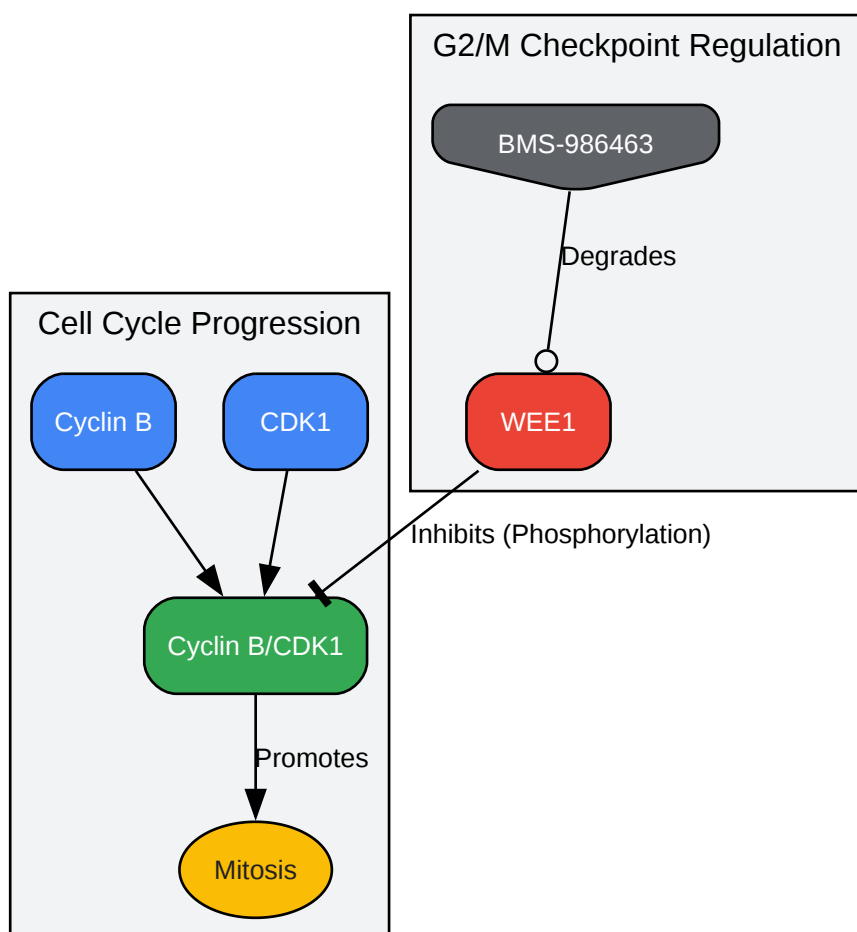
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the in vivo dosage of **BMS-986463**, a novel WEE1 molecular glue degrader currently in clinical development for advanced solid tumors.<sup>[1][2][3]</sup> Given that specific preclinical data for **BMS-986463** is not publicly available, this guide provides a framework based on established principles for in vivo testing of novel small molecule inhibitors.

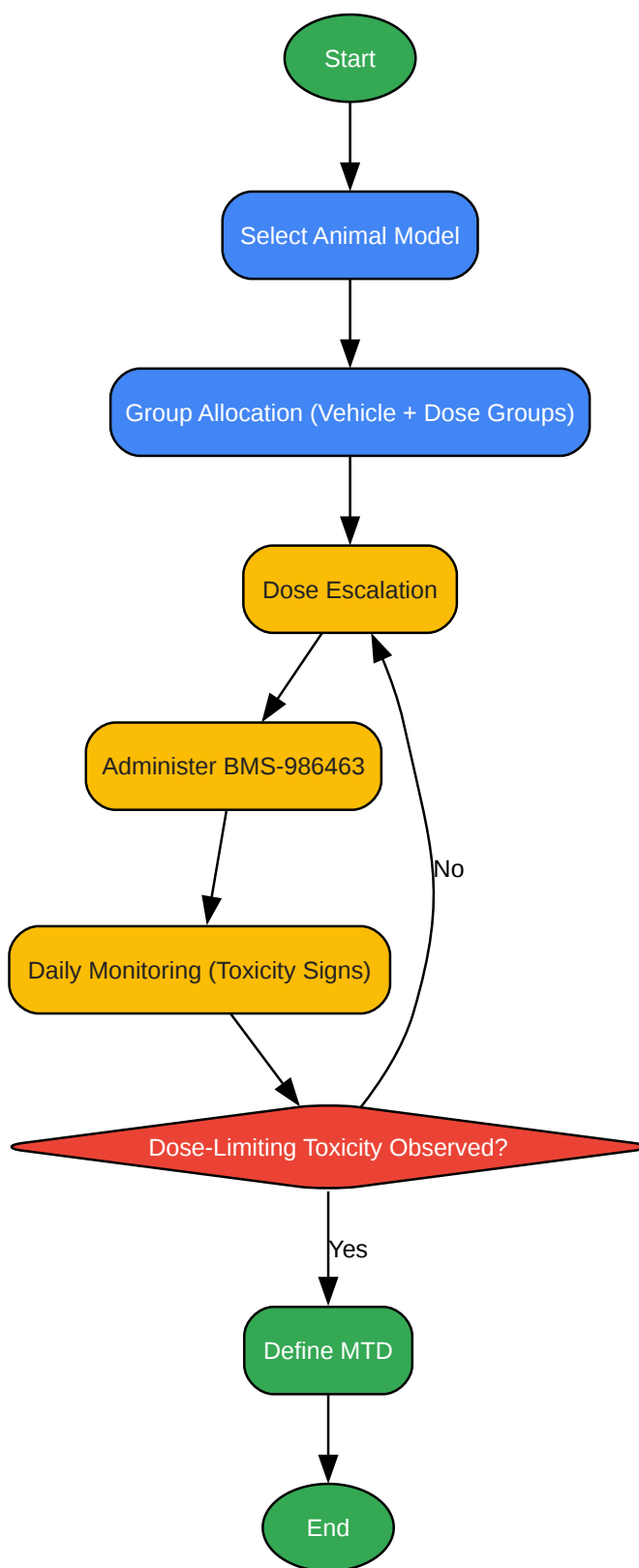
## Frequently Asked Questions (FAQs)

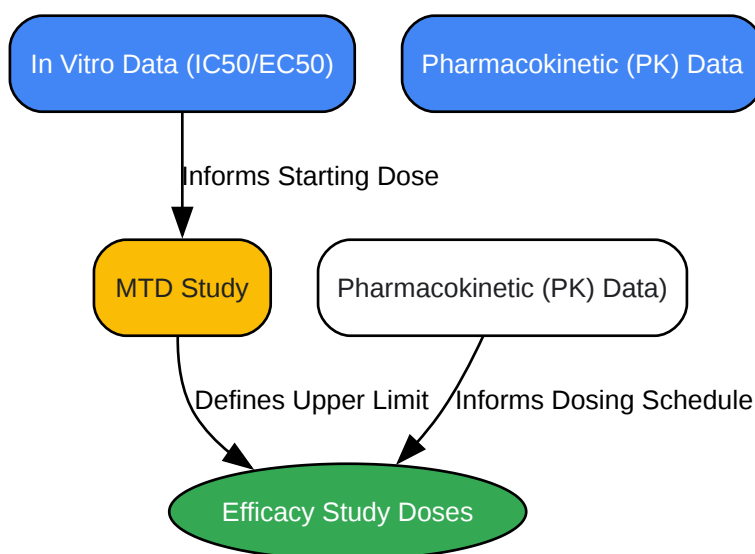
Q1: What is the mechanism of action of **BMS-986463** and how does it inform in vivo study design?

A1: **BMS-986463** is described as a WEE1 molecular glue degrader.<sup>[1][3]</sup> WEE1 is a key regulator of the G2/M cell cycle checkpoint. By degrading WEE1, **BMS-986463** is expected to cause cancer cells to prematurely enter mitosis, leading to mitotic catastrophe and cell death. This mechanism suggests that in vivo studies should be designed to assess cell cycle-related pharmacodynamic markers and tumor growth inhibition in relevant cancer models.

WEE1 Signaling Pathway







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## References

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